Functionalization of Surfaces with 2-Aminononadecane: An In-Depth Technical Guide

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Compound of Interest

Compound Name:	*2-Aminononadecane*
CAS No.:	*31604-55-4*
Cat. No.:	*B1345691*

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This guide provides a comprehensive overview and detailed protocols for the functionalization of surfaces using **2-Aminononadecane**. Tailored for researchers, scientists, and drug development professionals, this document delves into the fundamental principles, practical applications, and step-by-step methodologies for creating robust and well-defined modified surfaces. We will explore the causality behind experimental choices, ensuring a thorough understanding of the underlying science, and provide self-validating systems for trustworthy and reproducible results.

Introduction: The Power of Long-Chain Amines in Surface Engineering

Surface modification is a cornerstone of modern materials science, enabling the precise tuning of interfacial properties for a vast array of applications. Long-chain alkylamines, such as **2-Aminononadecane**, are particularly compelling molecules for this purpose. Comprising a long, nineteen-carbon hydrophobic tail and a primary amine head group, **2-Aminononadecane** offers a unique amphiphilic character. This structure facilitates the formation of self-assembled monolayers (SAMs) on various substrates, transforming their surface energy, wettability, and chemical reactivity.

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The primary amine group serves as a versatile anchor for covalent attachment to surfaces bearing complementary functional groups (e.g., carboxyls, hydroxyls) and can also electrostatically interact with negatively charged surfaces. The long, hydrophobic nonadecane chain, in turn, creates a well-ordered, non-polar interface. This dual functionality makes **2-Aminononadecane** an ideal candidate for applications ranging from creating superhydrophobic coatings to enhancing the biocompatibility of medical implants and serving as a platform for drug delivery systems.[1][2]

This guide will focus on the practical aspects of utilizing **2-Aminononadecane** for surface functionalization, with a particular emphasis on methodologies applicable to silica-based and carboxylated surfaces, which are commonly encountered in biomedical and materials science research.

Core Principles of 2-Aminononadecane Surface Functionalization

The functionalization of surfaces with **2-Aminononadecane** is primarily governed by the principles of self-assembly and covalent bond formation. The long alkyl chains of the molecules are driven to align and pack closely due to van der Waals interactions, leading to the formation of an ordered monolayer.[3] The amine head group mediates the attachment to the substrate.

Physicochemical Properties of Long-Chain Amines

Understanding the properties of **2-Aminononadecane** is crucial for designing effective functionalization protocols. While specific experimental data for **2-Aminononadecane** is limited, we can extrapolate from data on similar long-chain primary amines.

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Property	Value/Description	Source
Molecular Formula	$C_{19}H_{41}N$	[4]
Molecular Weight	283.54 g/mol	[5]
Appearance	Expected to be a waxy solid at room temperature.	[6]
Solubility	Insoluble in water; soluble in non-polar organic solvents like hexane, toluene, and chloroform. Limited solubility in alcohols like ethanol.	[6][7]
pKa of Conjugate Acid	Estimated to be around 10.6.	[8][9]

The high pKa indicates that the amine group will be protonated and positively charged in acidic to neutral aqueous solutions. The very low water solubility necessitates the use of organic solvents for the functionalization process.

Mechanism of Surface Attachment

The attachment of **2-Aminononadecane** to a surface can occur through two primary mechanisms:

- Physisorption: On surfaces with a net negative charge, such as deprotonated silica, the protonated amine headgroup of **2-Aminononadecane** can electrostatically adsorb.
- Chemisorption (Covalent Bonding): For a more robust and stable functionalization, covalent bond formation is preferred. This is typically achieved by reacting the amine group with a surface that has been pre-functionalized with reactive groups like carboxylates or epoxides. [10][11]

This guide will focus on the more permanent covalent attachment method.

Application Notes: Leveraging **2-Aminononadecane** Functionalized Surfaces

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The unique properties of surfaces modified with **2-Aminononadecane** open up a range of applications in research and drug development.

Creating Hydrophobic and Superhydrophobic Surfaces

The dense packing of the long nonadecane chains creates a highly non-polar surface with low surface energy. This results in a significant increase in hydrophobicity, which can be valuable for creating water-repellent coatings, reducing biofouling, and controlling cell adhesion.[2]

Enhancing Biocompatibility

Surface chemistry plays a critical role in the biocompatibility of implantable medical devices.[12] [13] Modifying a surface with a well-ordered monolayer of **2-Aminononadecane** can passivate the underlying material, potentially reducing inflammatory responses and improving tissue integration. The hydrophobic nature of the surface can also influence protein adsorption, a key factor in the foreign body response.

Platforms for Drug Delivery

The hydrophobic surface created by **2-Aminononadecane** functionalization can serve as a platform for loading and delivering hydrophobic drugs.[14] These drugs can be adsorbed onto the surface and subsequently released in a controlled manner. Furthermore, the amine group, if not involved in surface attachment, can be used for the further conjugation of targeting ligands or other bioactive molecules.

Experimental Protocols

The following protocols provide a step-by-step guide for the functionalization of silica-based surfaces with **2-Aminononadecane**. These protocols are based on established methods for similar long-chain alkylamines and should be optimized for specific substrates and applications.

Part 1: Substrate Preparation and Activation

A pristine and reactive substrate is paramount for successful functionalization. This protocol describes the preparation of a silica surface and its activation to introduce carboxyl groups.

Materials:

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- Silica substrates (e.g., silicon wafers with a native oxide layer, glass coverslips)
- Piranha solution (3:1 mixture of concentrated sulfuric acid and 30% hydrogen peroxide) - EXTREME CAUTION: Piranha solution is highly corrosive and explosive. Handle with extreme care in a fume hood and with appropriate personal protective equipment.
- (3-Aminopropyl)triethoxysilane (APTES)
- Anhydrous toluene
- Succinic anhydride
- Triethylamine (TEA)
- Deionized (DI) water
- Ethanol
- Nitrogen gas

Protocol:

- Cleaning: Immerse the silica substrates in Piranha solution for 30 minutes to remove organic residues and hydroxylate the surface.
- Rinsing: Thoroughly rinse the substrates with copious amounts of DI water and then with ethanol.
- Drying: Dry the substrates under a stream of nitrogen gas.
- Amination: Immerse the cleaned and dried substrates in a 2% (v/v) solution of APTES in anhydrous toluene for 2 hours at room temperature.
- Rinsing and Curing: Rinse the substrates with toluene and then ethanol. Cure the aminated substrates in an oven at 110°C for 1 hour.
- Carboxylation: Immerse the aminated substrates in a solution of 0.1 M succinic anhydride and 0.1 M TEA in anhydrous toluene for 12 hours at room temperature.

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- Final Rinse and Dry: Rinse the carboxylated substrates with toluene and ethanol, then dry under a stream of nitrogen.

Part 2: Covalent Functionalization with 2-Aminononadecane

This protocol details the covalent attachment of **2-Aminononadecane** to the prepared carboxylated surface using carbodiimide chemistry.

Materials:

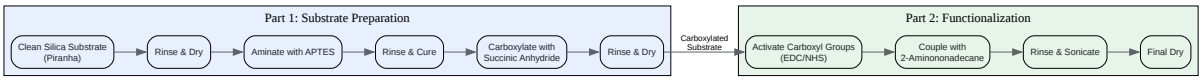
- Carboxylated substrates from Part 1
- **2-Aminononadecane**
- N-(3-Dimethylaminopropyl)-N′-ethylcarbodiimide hydrochloride (EDC)
- N-Hydroxysuccinimide (NHS)
- Anhydrous N,N-Dimethylformamide (DMF)
- Ethanol
- Nitrogen gas

Protocol:

- Activation of Carboxyl Groups: Prepare a solution of 0.1 M EDC and 0.05 M NHS in anhydrous DMF. Immerse the carboxylated substrates in this solution for 1 hour at room temperature to activate the surface carboxyl groups.
- Preparation of **2-Aminononadecane** Solution: Prepare a 10 mM solution of **2-Aminononadecane** in anhydrous DMF.
- Coupling Reaction: Transfer the activated substrates directly into the **2-Aminononadecane** solution. Allow the reaction to proceed for 12-24 hours at room temperature with gentle agitation.

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- Rinsing: Remove the substrates from the reaction solution and rinse thoroughly with DMF, followed by ethanol.
- Sonication: Sonicate the functionalized substrates in fresh ethanol for 5 minutes to remove any physisorbed molecules.[15]
- Final Drying: Dry the substrates under a stream of nitrogen gas.



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Caption: Workflow for the covalent functionalization of a silica surface with **2-Aminononadecane**.

Characterization of Functionalized Surfaces

Thorough characterization is essential to confirm the successful modification of the surface and to understand its properties.

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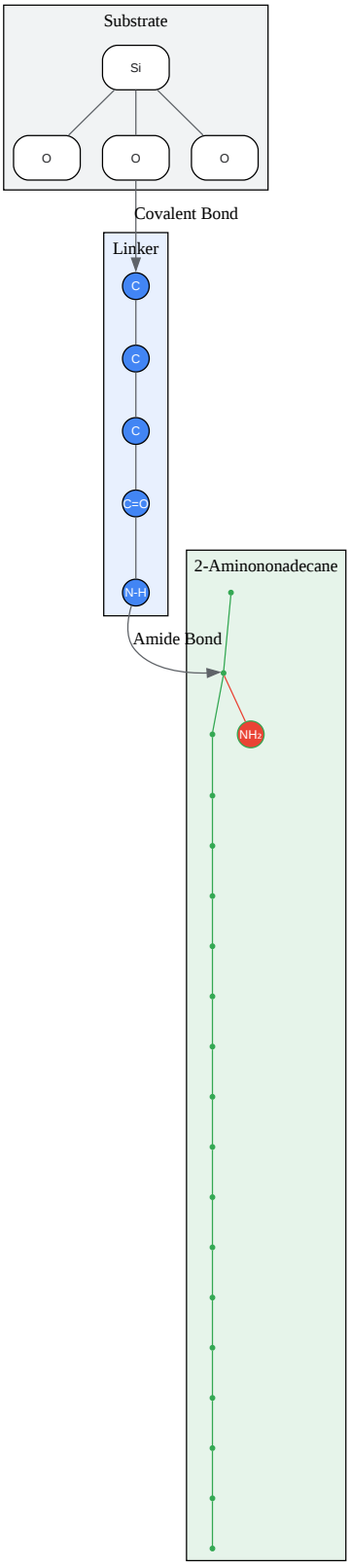
Characterization Technique	Expected Outcome for Successful Functionalization
Contact Angle Goniometry	A significant increase in the static water contact angle, typically >100°, indicating a hydrophobic surface.
X-ray Photoelectron Spectroscopy (XPS)	Appearance of a nitrogen (N1s) peak and an increase in the carbon (C1s) to silicon (Si2p) and oxygen (O1s) signal ratio.[16]
Atomic Force Microscopy (AFM)	An increase in surface roughness may be observed. High-resolution imaging may reveal the ordered packing of the monolayer.
Fourier-Transform Infrared Spectroscopy (FTIR)	Appearance of characteristic peaks for C-H stretching (around 2850-2960 cm^{-1}) and N-H bending.

Troubleshooting

Problem	Possible Cause	Suggested Solution
Low Water Contact Angle	Incomplete surface coverage or poor monolayer formation.	Increase reaction time or concentration of 2-Aminononadecane. Ensure anhydrous conditions during the reaction.
No Nitrogen Signal in XPS	Failed coupling reaction.	Check the activity of EDC/NHS reagents. Ensure proper activation of the carboxylated surface.
Inconsistent Results	Substrate contamination or inconsistent surface preparation.	Adhere strictly to the cleaning and preparation protocols. Use high-purity reagents and solvents.

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Visualization of the Functionalized Surface



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Caption: Schematic of a **2-Aminononadecane** molecule covalently attached to a silica surface via a linker.

Conclusion

The functionalization of surfaces with **2-Aminononadecane** provides a powerful and versatile tool for researchers and drug development professionals. By forming well-ordered, hydrophobic self-assembled monolayers, it is possible to precisely control surface properties, enhancing biocompatibility, creating platforms for drug delivery, and fabricating novel materials. The protocols and principles outlined in this guide offer a solid foundation for the successful implementation of this valuable surface modification technique. As with any advanced scientific procedure, careful attention to detail, rigorous characterization, and thoughtful optimization are the keys to achieving reproducible and reliable results.

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